

# Calcium Permanganate: A Comprehensive Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Calcium permanganate

Cat. No.: B160216

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This in-depth technical guide provides a comprehensive overview of the critical safety information for **calcium permanganate**, compiled from various Safety Data Sheets (SDS). This document is intended to equip laboratory and research professionals with the necessary data to handle this powerful oxidizing agent safely.

## Core Safety & Physical Properties

**Calcium permanganate**, with the chemical formula  $\text{Ca}(\text{MnO}_4)_2$ , is a purple crystalline solid known for its strong oxidizing properties.<sup>[1][2]</sup> It is crucial for researchers to be fully aware of its characteristics to ensure safe handling and storage.

## Physical and Chemical Data

Property	Value	Source
Molecular Formula	$\text{Ca}(\text{MnO}_4)_2$	[2]
Molecular Weight	277.95 g/mol	[1]
Appearance	Purple crystalline solid	[1][2]
Density	2.4 g/cm <sup>3</sup>	[1][2][3]
Melting Point	Decomposes at 140 °C (tetrahydrate)	[2]
Solubility	Freely soluble in water; decomposes in alcohol	[1][2]

## Hazard Identification

**Calcium permanganate** is classified as a strong oxidizing agent and poses several significant health and safety risks.

Hazard Class	Classification	Notes
Oxidizing Solids	Category 2	May intensify fire; oxidizer.[4]
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.
Skin Corrosion/Irritation	Category 1C	Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage. [4]
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child.[5]
Hazardous to the Aquatic Environment (Acute)	Category 1	Very toxic to aquatic life.
Hazardous to the Aquatic Environment (Chronic)	Category 1	Very toxic to aquatic life with long lasting effects.[4]

## Experimental Safety Protocols & Handling

Due to its hazardous nature, strict adherence to safety protocols is mandatory when working with **calcium permanganate**.

### Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[6]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves.[6]
Respiratory Protection	In case of insufficient ventilation, wear a suitable respiratory protective device.[6]

### Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid formation of dust and aerosols. Keep away from heat, sparks, open flames, and other ignition sources.[7][8] Take precautions to avoid mixing with combustible materials.[7]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[7] Keep away from clothing and other combustible materials.[4]

### Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Flood with water and cool all affected containers with flooding quantities of water.[1][6]
- Specific Hazards: As an oxidizer, it will accelerate the burning of combustible materials.[2][6]  
May decompose explosively when heated or involved in a fire.[6]

## Toxicological and Ecological Information

Understanding the toxicological profile of **calcium permanganate** is essential for risk assessment.

## Toxicity Data

Test	Species	Route	Value
LC50	Poecilia reticulata (guppy)	-	0.47 mg/l - 96 h
EC50	Daphnia magna (Water flea)	-	0.06 mg/l - 48 h
ErC50	Desmodesmus subspicatus (green algae)	-	0.8 mg/l - 72 h
NOEC	Desmodesmus subspicatus (green algae)	-	0.32 mg/l - 72 h

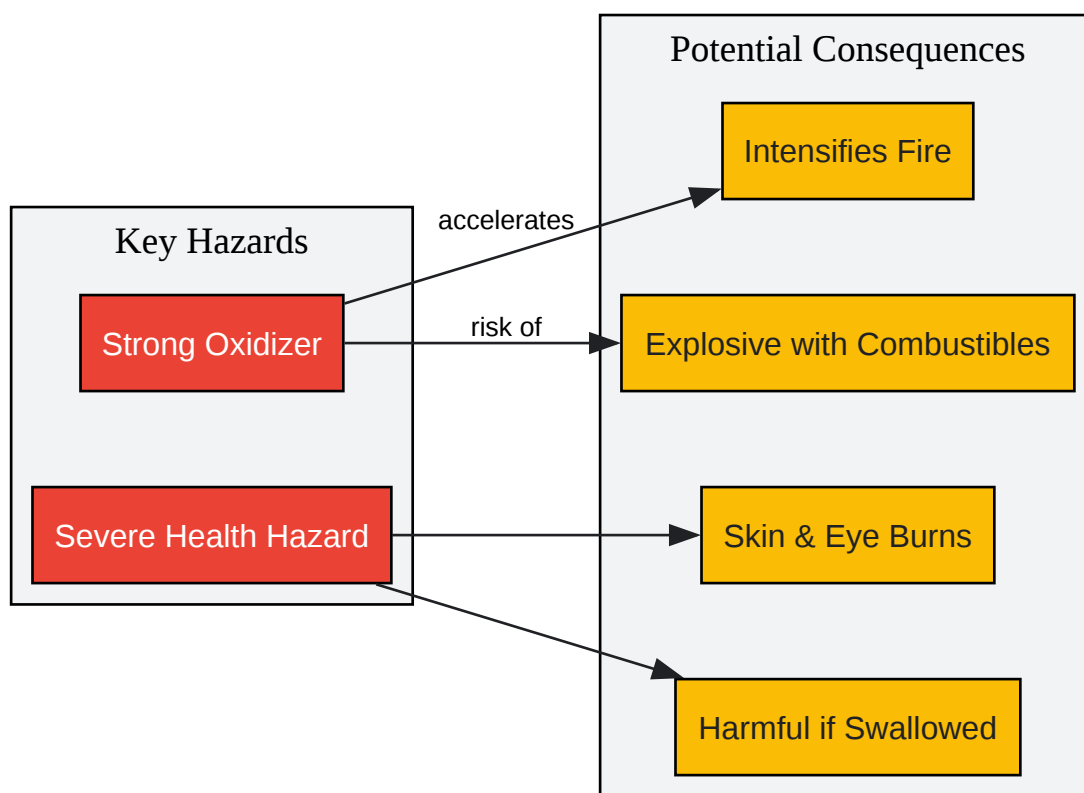
Note: The provided toxicity data is for Potassium Permanganate, a closely related compound, as specific data for **Calcium Permanganate** is limited in the searched SDSs.

## Ecological Information

**Calcium permanganate** is very toxic to aquatic life with long-lasting effects. Environmental release should be avoided.

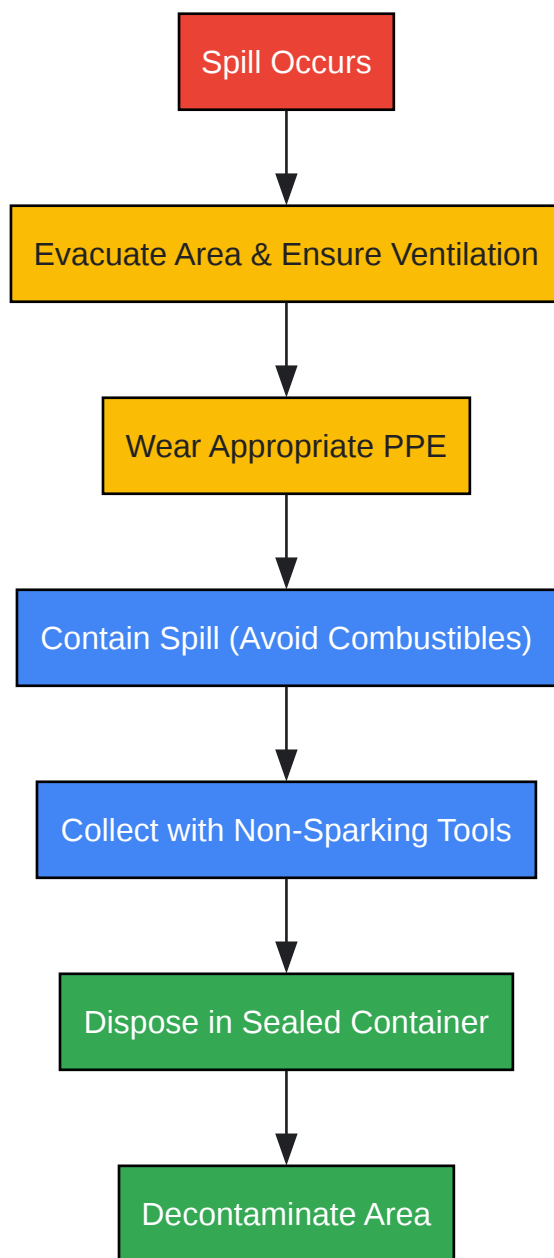
## Visualized Safety Information

To further clarify the hazards and necessary precautions, the following diagrams illustrate key safety-related workflows and relationships.



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Caption: Logical relationships of **calcium permanganate**'s key hazards.



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Caption: General workflow for responding to a **calcium permanganate** spill.

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